

Application Notes and Protocols for Measuring 2-Hydroxystearoyl-CoA in Cell Culture

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Compound of Interest

Compound Name: 2-Hydroxystearoyl-CoA

Cat. No.: B1196053

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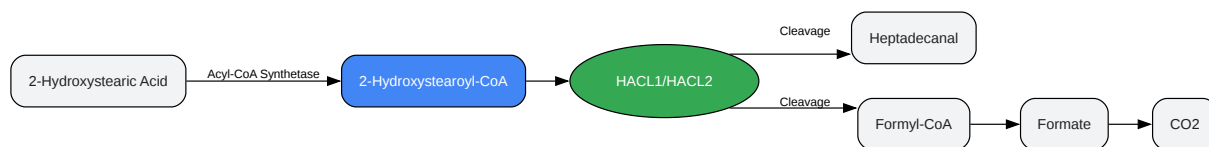
For Researchers, Scientists, and Drug Development Professionals

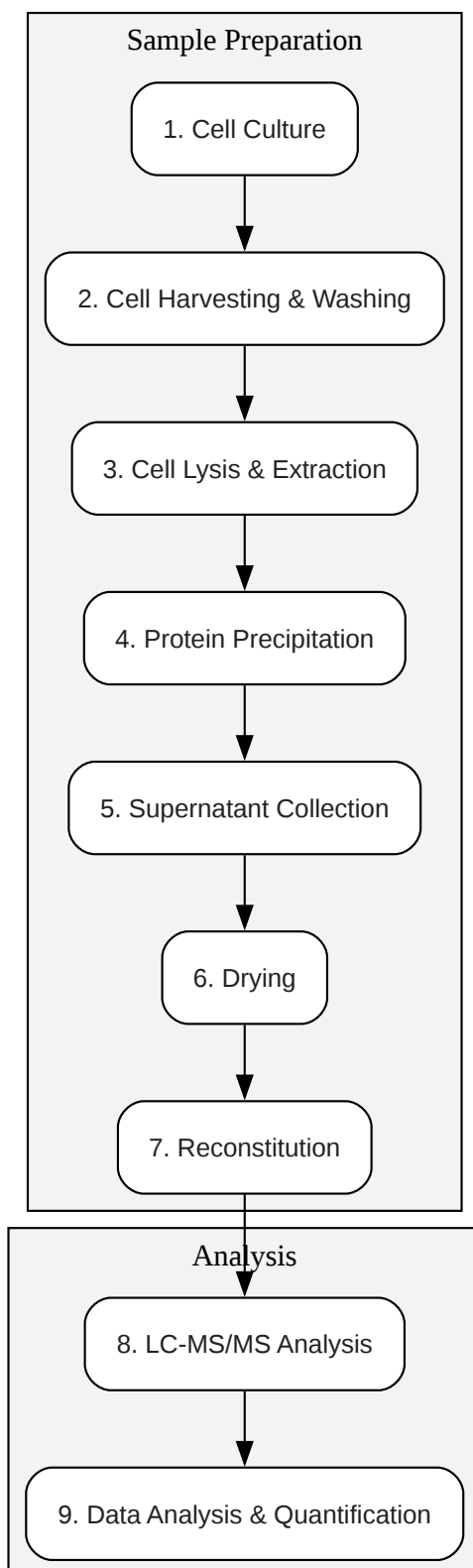
Introduction

2-Hydroxystearoyl-CoA is a critical intermediate in the alpha-oxidation of fatty acids, a metabolic pathway responsible for the degradation of 2-hydroxy and branched-chain fatty acids. Dysregulation of this pathway has been implicated in various metabolic disorders. Accurate quantification of **2-hydroxystearoyl-CoA** in cell culture is essential for understanding its physiological roles and for the development of therapeutic interventions. This document provides a detailed protocol for the extraction and quantification of **2-hydroxystearoyl-CoA** from cultured cells using Liquid Chromatography-Mass Spectrometry (LC-MS).

Signaling Pathway of 2-Hydroxystearoyl-CoA in Alpha-Oxidation

2-hydroxystearoyl-CoA is a key substrate in the peroxisomal alpha-oxidation pathway. The enzyme 2-hydroxyacyl-CoA lyase (HACL) catalyzes the cleavage of **2-hydroxystearoyl-CoA** into formyl-CoA and the (n-1) aldehyde, heptadecanal. This is a crucial step in the breakdown of 2-hydroxy long-chain fatty acids.^{[1][2]}





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References

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- 2. The role of 2-hydroxyacyl-CoA lyase, a thiamin pyrophosphate-dependent enzyme, in the peroxisomal metabolism of 3-methyl-branched fatty acids and 2-hydroxy straight-chain fatty acids - PubMed [pubmed.ncbi.nlm.nih.gov]
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